

molecular weight and formula of 2-Bromo-4,6-difluorophenol

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Compound of Interest

Compound Name: 2-Bromo-4,6-difluorophenol

Cat. No.: B1270799

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An In-depth Technical Guide to 2-Bromo-4,6-difluorophenol

This guide provides comprehensive technical information on **2-Bromo-4,6-difluorophenol**, a versatile chemical intermediate utilized in the synthesis of pharmaceuticals, agrochemicals, and other specialty chemicals.^{[1][2]} Its unique molecular structure, featuring bromine and fluorine atoms on a phenol backbone, imparts specific reactivity and properties that are valuable in organic synthesis.

Physicochemical Properties

The fundamental molecular and physical properties of **2-Bromo-4,6-difluorophenol** are summarized below.

Property	Value	References
Molecular Formula	C ₆ H ₃ BrF ₂ O	[1] [2] [3]
Molecular Weight	208.99 g/mol	[1] [2] [3]
CAS Number	98130-56-4	[1] [3] [4]
Appearance	White to light yellow crystalline solid or colorless to light yellow clear liquid	[1] [2]
Boiling Point	153-154 °C (lit.)	[1]
Density	1.821 g/mL at 25 °C (lit.)	[1]
Flash Point	53 °C/1mm	[1]

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-Bromo-4,6-difluorophenol** is not readily available in the provided search results, a representative protocol for the synthesis of a structurally similar compound, 4-bromo-2,6-difluorophenol, is described below. This procedure illustrates a common method for the bromination of a fluorinated phenol. [\[5\]](#)

Synthesis of 4-Bromo-2,6-difluorophenol[\[5\]](#)

This protocol details the bromination of 2,6-difluorophenol to yield 4-bromo-2,6-difluorophenol.

Materials:

- 2,6-difluorophenol
- Bromine
- Dry carbon disulphide
- 48% Hydrogen bromide solution

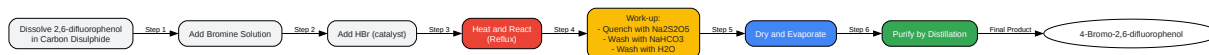
- Saturated sodium metabisulphite solution
- Saturated sodium hydrogen carbonate solution
- Anhydrous sodium sulphate

Procedure:

- A solution of 1.6 g of bromine in 10 cm³ of dry carbon disulphide is added over 5 minutes to a solution of 1.3 g of 2,6-difluorophenol in 10 cm³ of dry carbon disulphide.[5]
- To the stirred reaction mixture, 5 drops of 48% hydrogen bromide solution are added.[5]
- The mixture is heated for 2 hours at the reflux temperature and then allowed to stand at ambient temperature for 16 hours.[5]
- Following an additional 4 hours of heating, the mixture is allowed to stand for 24 hours.[5]
- The reaction mixture is then poured onto 20 cm³ of water, and 30 cm³ of saturated sodium metabisulphite solution is added.[5]
- The layers are separated, and the organic phase is washed with 20 cm³ of saturated sodium hydrogen carbonate solution and 20 cm³ of water.[5]
- The organic layer is dried over anhydrous sodium sulphate and then evaporated under reduced pressure to yield an oil which solidifies.[5]
- The crude product is purified by distillation in a Kugelrohr apparatus at an oven temperature of 100° C under reduced pressure (ca. 20 mmHg) to give 4-bromo-2,6-difluorophenol as a white solid.[5]

Illustrative Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of 4-bromo-2,6-difluorophenol, providing a visual representation of the experimental workflow.



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Caption: Synthesis workflow for 4-bromo-2,6-difluorophenol.

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